

Personal protective equipment for handling 2-(3-Oxobutyl)cyclohexanone

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Compound of Interest

Compound Name: 2-(3-Oxobutyl)cyclohexanone

Cat. No.: B8776333

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Essential Safety and Handling Guide for 2-(3-Oxobutyl)cyclohexanone

This guide provides immediate and essential safety protocols, personal protective equipment (PPE) recommendations, and logistical plans for handling **2-(3-Oxobutyl)cyclohexanone** in a laboratory setting. The information is intended for researchers, scientists, and professionals in drug development to ensure safe operational procedures and proper disposal.

Chemical and Physical Properties

| Property | Value |
|-------------------|--|
| Molecular Formula | C ₁₀ H ₁₆ O ₂ [1][2][3] |
| Molecular Weight | 168.23 g/mol [1][2][3] |
| CAS Number | 26942-62-1 [1][2][3] |
| Appearance | Slightly yellow crystalline powder [4] |
| Boiling Point | 155 °C (311 °F) (for cyclohexanone) [5] |
| Melting Point | -47 °C (-53 °F) (for cyclohexanone) [5] |
| Solubility | Insoluble in water. Soluble in most organic solvents. |

Hazard Identification and Precautionary Measures

While specific toxicity data for **2-(3-Oxobutyl)cyclohexanone** is limited, it is classified as a flammable liquid and is harmful if swallowed, in contact with skin, or inhaled.[6][7] It is known to cause serious eye damage and skin irritation.[6][7] One of its derivatives may be metabolized to cyanide in the body, which can lead to severe health issues, including headache, dizziness, weakness, unconsciousness, convulsions, coma, and even death.[4]

Signal Word: Danger[6][7]

Hazard Statements:

- H226: Flammable liquid and vapor.[6][7]
- H302 + H312 + H332: Harmful if swallowed, in contact with skin, or if inhaled.[6][7]
- H315: Causes skin irritation.[6][7]
- H318: Causes serious eye damage.[6][7]
- H402: Harmful to aquatic life.[7]

Precautionary Statements:

- P210: Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[6][7]
- P261: Avoid breathing dust, fume, gas, mist, vapors, or spray.[6][7]
- P280: Wear protective gloves, eye protection, and face protection.[6][7]
- P301 + P312 + P330: IF SWALLOWED: Call a POISON CENTER or doctor if you feel unwell. Rinse mouth.[6][7]
- P305 + P351 + P338 + P310: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor.[5]

Personal Protective Equipment (PPE)

A comprehensive PPE program is crucial when handling this chemical.[8] The following table outlines the recommended PPE for various levels of protection.

| Protection Level | Respiratory Protection | Skin and Body Protection | Eye and Face Protection | Hand Protection |
|------------------|---|---|---|--|
| Level C | Full-face or half-mask air-purifying respirator (NIOSH approved).[8][9] | Chemical-resistant clothing (e.g., one-piece coverall, hooded two-piece chemical splash suit, disposable chemical-resistant coveralls).[8][9] | Safety glasses and/or face shield.[9][10] | Chemical-resistant inner and outer gloves (e.g., nitrile or neoprene).[8][9][11] |
| Level B | Positive-pressure, full-facepiece self-contained breathing apparatus (SCBA) or positive-pressure supplied-air respirator with escape SCBA.[9][12] | Hooded chemical-resistant clothing (e.g., overalls, long-sleeved jacket, disposable chemical-resistant overalls).[9][12] | Face shield.[9] | Chemical-resistant inner and outer gloves.[9][12] |
| Level A | Positive-pressure, full-facepiece SCBA or positive-pressure supplied-air respirator with escape SCBA.[9][12] | Totally encapsulating chemical-protective suit.[9][12] | Included in the fully encapsulating suit. | Chemical-resistant inner and outer gloves.[9][12] |

For standard laboratory operations with adequate ventilation, Level C protection is generally sufficient. However, in cases of spills, poor ventilation, or when handling large quantities, Level B or A may be necessary.

Experimental Protocol: Safe Handling and Disposal Engineering Controls and Preparation

- Ventilation: Always handle **2-(3-Oxobutyl)cyclohexanone** in a well-ventilated area, preferably within a chemical fume hood.[\[4\]](#)
- Eyewash and Safety Shower: Ensure that an eyewash station and safety shower are readily accessible.[\[4\]](#)
- Ignition Sources: Eliminate all potential ignition sources, such as open flames, sparks, and hot surfaces. Use explosion-proof electrical and ventilating equipment.[\[6\]](#)[\[7\]](#)

Handling Procedures

- Personal Protective Equipment (PPE): Don the appropriate PPE as outlined in the table above before handling the chemical.
- Grounding: Ground and bond containers when transferring the material to prevent static discharge.[\[6\]](#)[\[7\]](#)
- Avoid Contact: Avoid direct contact with the skin and eyes, and prevent inhalation of vapor or mist.[\[6\]](#)
- Personal Hygiene: Do not eat, drink, or smoke in the handling area.[\[6\]](#)[\[7\]](#) Wash hands thoroughly after handling.[\[4\]](#)[\[6\]](#)[\[7\]](#)

Storage

- Container: Keep the container tightly closed in a dry, cool, and well-ventilated place.[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Storage Conditions: Store away from heat and sources of ignition.[\[7\]](#) If refrigerated storage is required, store below 4°C/39°F.[\[4\]](#)

- Integrity: Opened containers must be carefully resealed and kept upright to prevent leakage.
[6]

Spill Response

- Evacuation: Evacuate personnel to a safe area.[6][7]
- Ventilation and Ignition Sources: Ensure adequate ventilation and remove all sources of ignition.[6][7]
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not let the product enter drains.[6][7]
- Cleanup: Contain the spillage and collect it with non-combustible absorbent material (e.g., sand, earth, diatomaceous earth, vermiculite) or an electrically protected vacuum cleaner.[6][7] Place the collected material in a suitable container for disposal.[6][7]

First Aid Measures

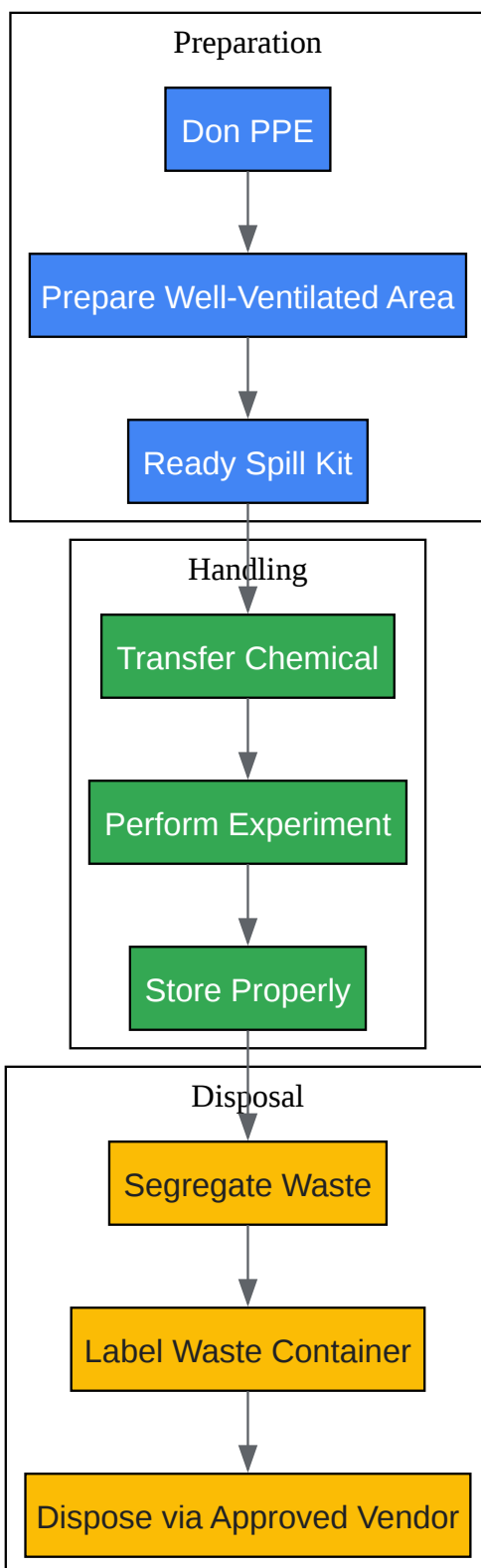
- If Swallowed: Call a POISON CENTER or doctor immediately if you feel unwell. Rinse the mouth.[6][7]
- If on Skin (or hair): Remove all contaminated clothing immediately. Rinse skin with water or shower.[5][6]
- If Inhaled: Move the person to fresh air and keep them comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.[5][6]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and immediately call a POISON CENTER or doctor.[5]

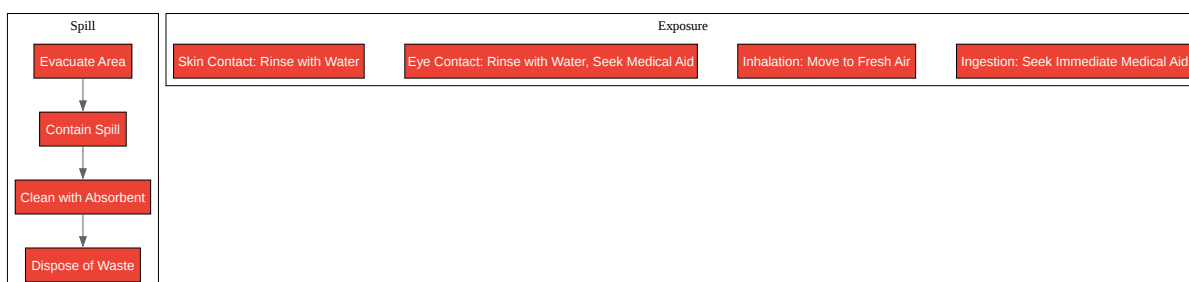
Disposal

- Waste Disposal: Dispose of the chemical and any contaminated materials in accordance with local, state, and federal regulations. This should be done at an approved waste disposal plant.[5]
- Environmental Precautions: Avoid release into the environment.[7]

Visual Workflow and Emergency Response

The following diagrams illustrate the standard operating procedure for handling **2-(3-Oxobutyl)cyclohexanone** and the appropriate emergency response actions.





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